

Overcoming solubility issues with 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

Cat. No.: B1354997

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Technical Support Center: 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol**. The following information is designed to address common challenges, with a focus on overcoming solubility issues.

Frequently Asked Questions (FAQs)

Q1: What are the known physical and chemical properties of **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol**?

A1: Direct, experimentally determined solubility data for **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** in a range of common laboratory solvents is limited in publicly available literature. However, based on its chemical structure and data from suppliers, we can summarize its key properties. The non-iodinated parent compound, vanillyl alcohol, is known to be soluble in hot water and various organic solvents, which can serve as a useful reference.^[1]
^[2]

Table 1: Physicochemical Properties of **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** and Related Compounds

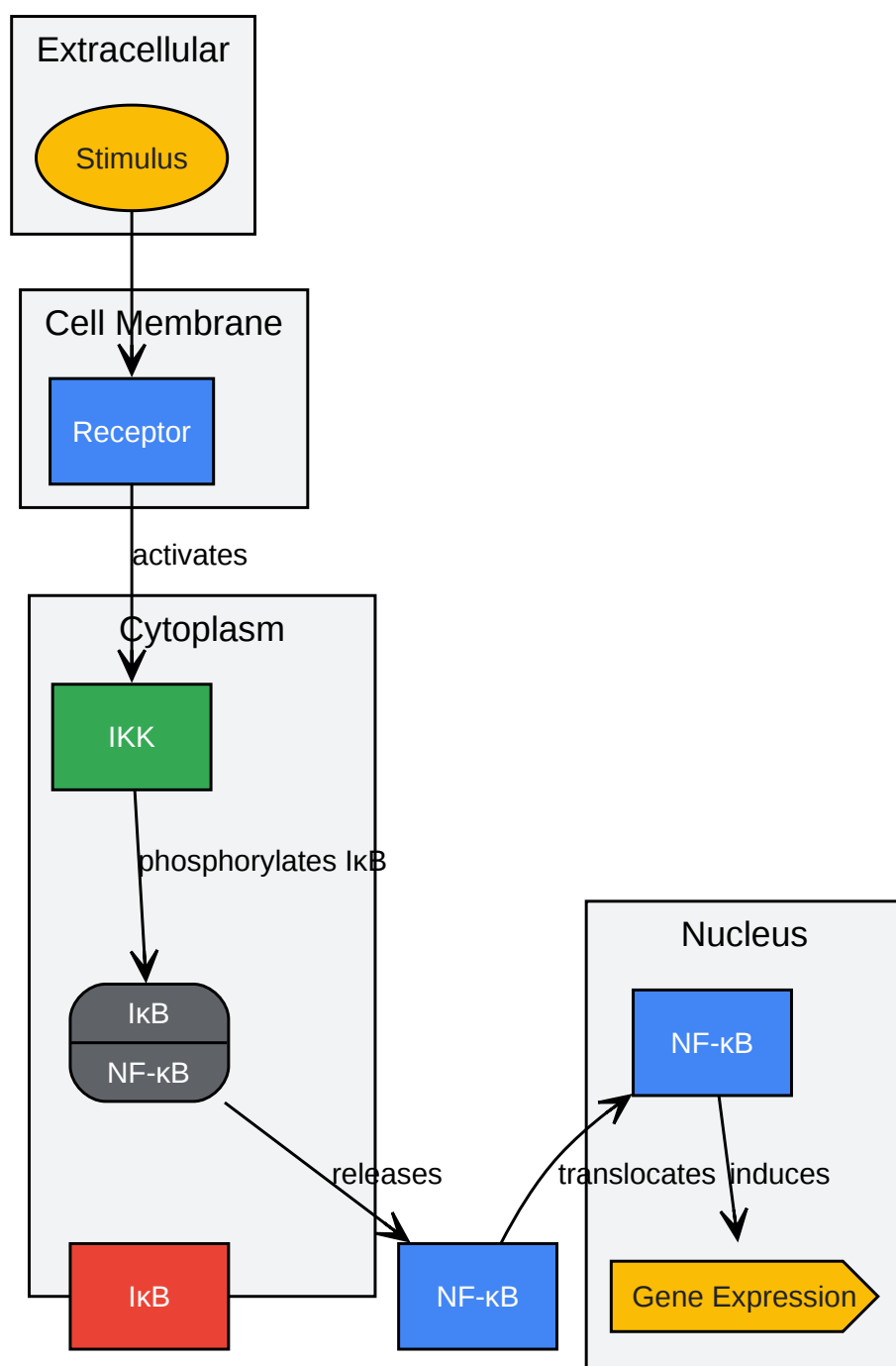
Property	4-(Hydroxymethyl)-2-iodo-6-methoxyphenol	Vanillyl Alcohol (Non-iodinated analog)
Molecular Formula	C ₈ H ₉ IO ₃	C ₈ H ₁₀ O ₃
Molecular Weight	280.06 g/mol	154.16 g/mol
Appearance	Powder	White to off-white crystalline solid
Melting Point	132-137 °C	114-115 °C[1]
Calculated logP	~1.3 - 1.5	~0.42 - 0.74[3]
Hydrogen Bond Donors	2	2
Hydrogen Bond Acceptors	3	3
General Solubility	Expected to have moderate lipophilicity.	Soluble in hot water, ethanol, ether, benzene, and oils.[1][2]

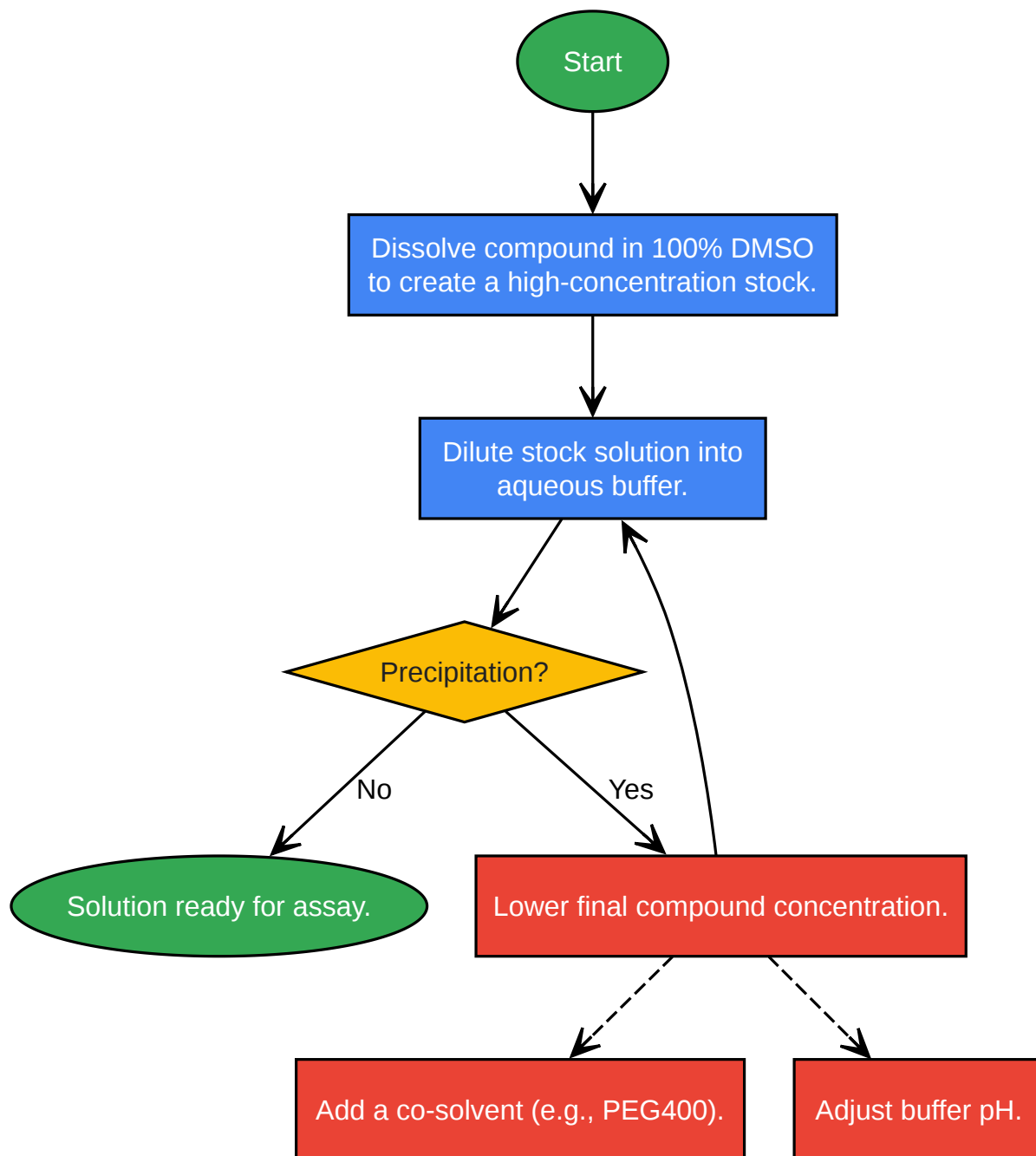
Q2: I am having trouble dissolving **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** for my in vitro assay. What solvents should I try?

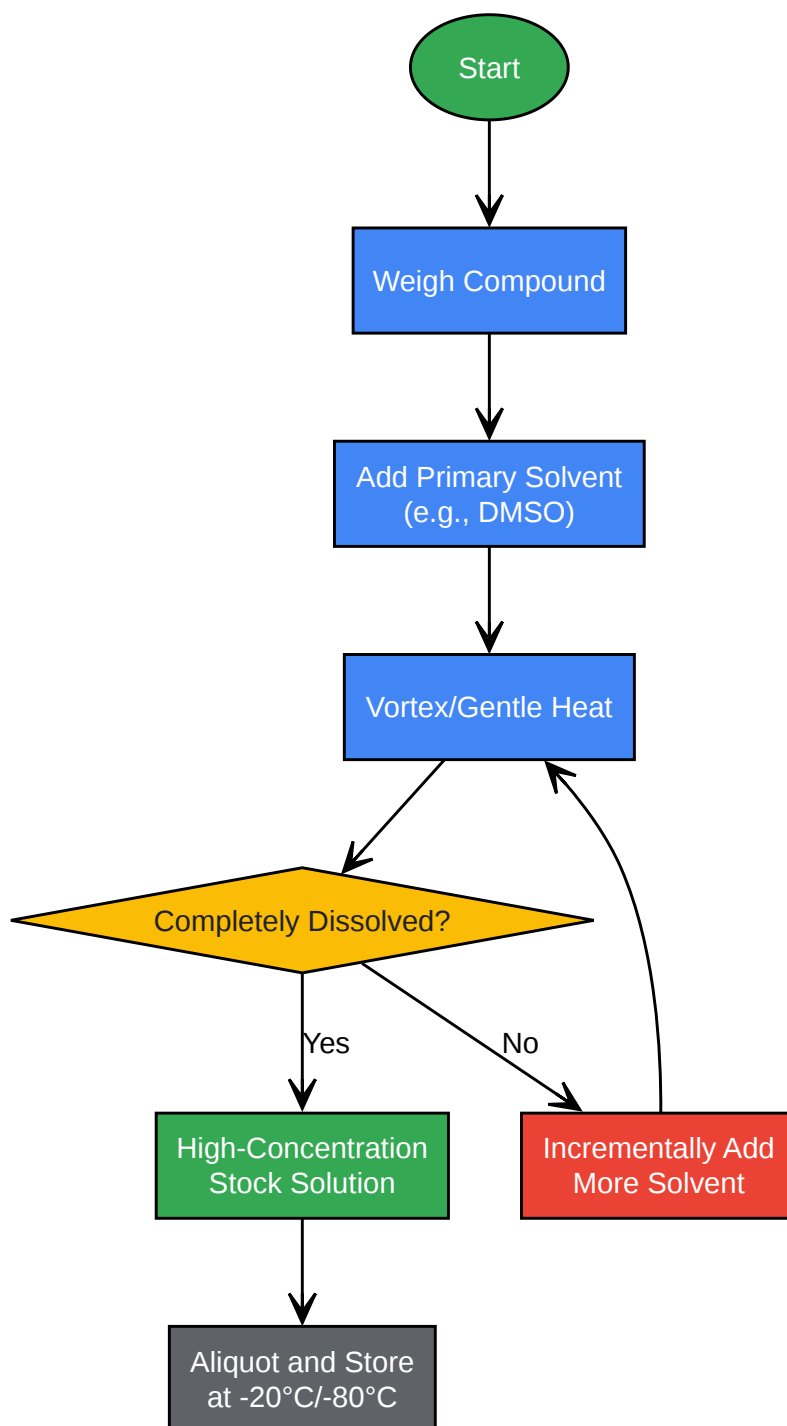
A2: Given the compound's predicted moderate lipophilicity, starting with common water-miscible organic solvents is recommended. For biological assays, Dimethyl Sulfoxide (DMSO) is a standard choice for creating concentrated stock solutions of poorly soluble compounds.[4][5] Ethanol is another viable option. For other applications, based on the solubility of its analog vanillyl alcohol, solvents like methanol, ethyl acetate, and potentially warm water could be effective.[1][6]

Q3: Are there any known biological activities or signaling pathways associated with this compound?

A3: While specific studies on the biological activity of **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** are not extensively documented, its structural class (guaiacol derivatives) is associated with various biological effects. Guaiacol and its derivatives have been reported to possess antioxidant, anti-inflammatory, and antimicrobial properties.[7][8] These activities often involve the modulation of key signaling pathways such as the NF-κB and MAPK pathways, which are central to the inflammatory response.







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